

# Application Notes and Protocols for BD-1047 in Cell Culture

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## Compound of Interest

Compound Name: *BD-1047*  
CAS No.: *138356-20-4*  
Cat. No.: *B1210693*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **BD-1047**, a selective sigma-1 ( $\sigma_1$ ) receptor antagonist, in cell culture experiments. The information is intended to assist researchers in pharmacology, neuroscience, and drug development in utilizing this compound for in vitro studies.

## Introduction

**BD-1047** is a potent and selective antagonist of the sigma-1 receptor, a unique intracellular chaperone protein located at the mitochondria-associated endoplasmic reticulum membrane.[1] By inhibiting the sigma-1 receptor, **BD-1047** allows for the investigation of its role in various cellular processes, including calcium signaling, ion channel modulation, and cell survival.[2] Its utility has been demonstrated in various research areas, including neuroscience, oncology, and ophthalmology.[3][4][5]

## Chemical Properties and Storage

A summary of the key chemical properties of **BD-1047** dihydrobromide is provided in the table below.

Property	Value	Citations
Molecular Formula	$C_{13}H_{20}Cl_2N_2 \cdot 2HBr$	[4]
Molecular Weight	437.04 g/mol	[4]
Appearance	White to off-white powder	[4]
Solubility	Soluble in Water (up to 100 mM) and DMSO (up to 100 mM)	[5]
Storage Conditions	Store at +4°C, desiccated. For long-term storage, -20°C is recommended.	[6]
Stability	Stock solutions are stable for up to 1 month at -20°C or 6 months at -80°C. Avoid repeated freeze-thaw cycles.	[6]

## Preparation of **BD-1047** Stock Solution

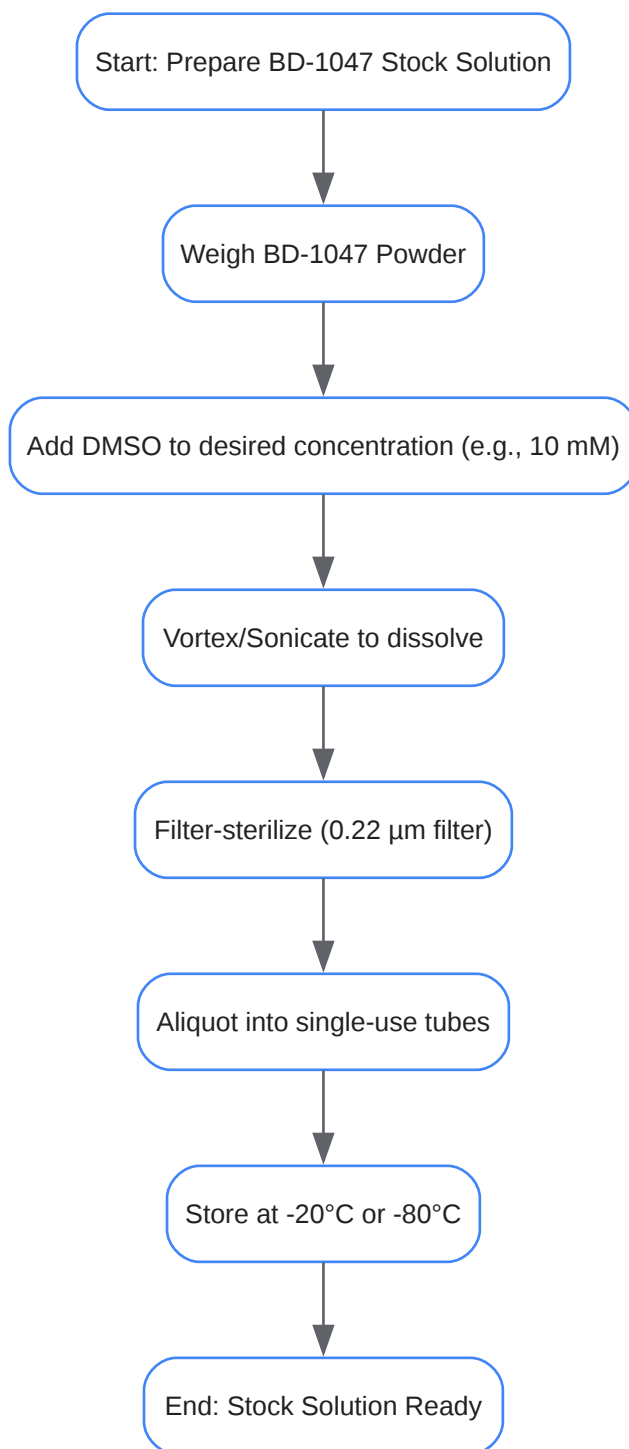
This protocol outlines the steps for preparing a high-concentration stock solution of **BD-1047** that can be further diluted to working concentrations for cell culture experiments.

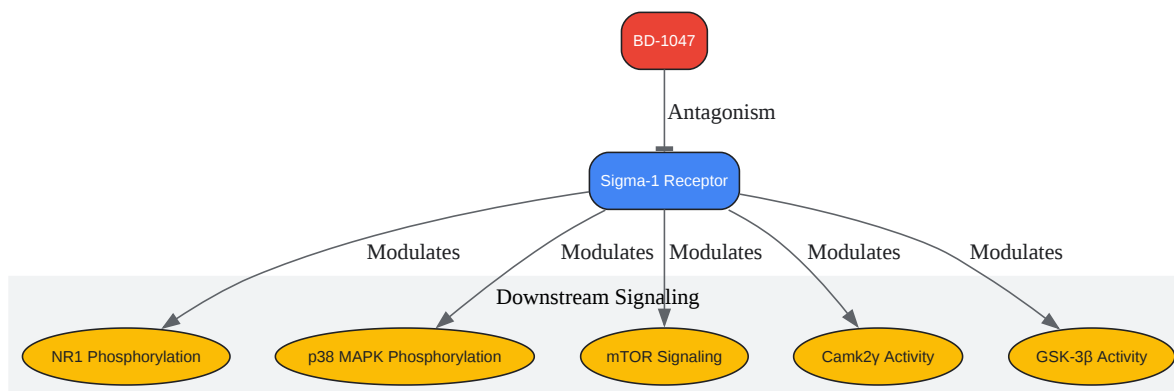
Materials:

- **BD-1047** dihydrobromide powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipette and sterile tips

Protocol:

- Determine the Desired Stock Concentration: A common stock concentration is 10 mM.
- Calculate the Required Mass: Use the following formula to calculate the mass of **BD-1047** needed:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$  Example for a 10 mM stock in 1 mL:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 437.04 \text{ g/mol} / 1000 = 4.37 \text{ mg}$
- Weigh the Compound: Carefully weigh the calculated amount of **BD-1047** powder in a sterile microcentrifuge tube.
- Dissolve in Solvent: Add the appropriate volume of DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO to 4.37 mg of **BD-1047**.
- Ensure Complete Dissolution: Vortex the solution gently until the powder is completely dissolved. If necessary, brief sonication can be used to aid dissolution.[6]
- Sterilization (Optional but Recommended): While DMSO at high concentrations is generally sterile, the stock solution can be filter-sterilized using a 0.22  $\mu\text{m}$  syringe filter if desired.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at  $-20^{\circ}\text{C}$  for short-term use (up to 1 month) or  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).[6]





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